

(S)-(+)-3-Methyl-2-butanol CAS number and synonyms

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Compound of Interest

Compound Name: (S)-(+)-3-Methyl-2-butanol

Cat. No.: B075036

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An In-depth Technical Guide to (S)-(+)-3-Methyl-2-butanol

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide focuses on the chiral molecule **(S)-(+)-3-Methyl-2-butanol**, providing essential identification information.

Chemical Identity

(S)-(+)-3-Methyl-2-butanol is a chiral secondary alcohol. The "(S)" designation refers to the absolute configuration of the stereocenter according to the Cahn-Ingold-Prelog priority rules, while the "(+)" indicates that it is dextrorotatory, meaning it rotates the plane of polarized light to the right.^[1]

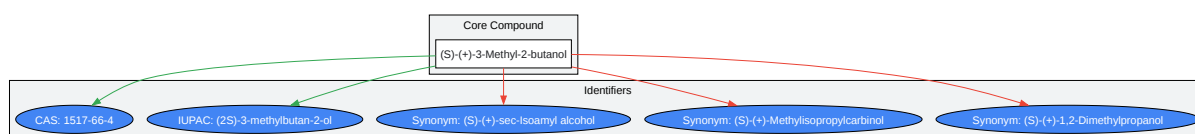
Below is a summary of its key identifiers, including its specific CAS number and various synonyms found in scientific literature.

| Identifier Type | Value |
|-----------------|------------------------------------|
| CAS Number | 1517-66-4[1][2][3] |
| IUPAC Name | (2S)-3-methylbutan-2-ol[1] |
| Synonyms | (S)-(+)-sec-Isoamyl alcohol[1] |
| | (S)-(+)-Methylisopropylcarbinol[1] |
| | (S)-(+)-1,2-Dimethylpropanol[1] |

It is important to distinguish the specific (S)-(+) stereoisomer from the racemic mixture or the achiral form, 3-Methyl-2-butanol, which has a different CAS number (598-75-4).[2][4][5]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the compound and its various identifiers.



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Relationship between **(S)-(+)-3-Methyl-2-butanol** and its identifiers.

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References

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